

Application Note & Protocol: A Validated Synthesis of 4-Formylpiperazine-1-carbothioamide

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Compound of Interest

Compound Name: 4-Formylpiperazine-1-carbothioamide

CAS No.: 73553-80-7

Cat. No.: B8749711

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Abstract: This document provides a comprehensive, two-step protocol for the synthesis of **4-Formylpiperazine-1-carbothioamide**, a valuable heterocyclic building block in medicinal chemistry and drug development. The synthesis proceeds through a stable N-acyl-thiourea intermediate, N-(4-formylpiperazine-1-carbonothioyl)benzamide, followed by a selective de-benzoylation to yield the target compound. This guide is designed for researchers in organic synthesis and drug discovery, offering detailed procedural steps, mechanistic insights, characterization data, and safety protocols to ensure reliable and reproducible results.

Introduction and Scientific Context

The piperazine ring is a privileged scaffold in modern pharmacology, appearing in a vast array of FDA-approved drugs due to its ability to improve pharmacokinetic properties such as solubility and bioavailability.[1][2] When combined with the thiourea functional group—a versatile hydrogen bond donor and a key component in many biologically active molecules—the resulting structures become highly valuable for library synthesis and lead optimization.[3][4]

4-Formylpiperazine-1-carbothioamide serves as a bifunctional building block. The formyl group provides a handle for further synthetic elaboration, while the carbothioamide moiety can engage in critical hydrogen bonding interactions with biological targets.[5] This protocol details a robust synthetic route starting from commercially available 1-formylpiperazine. The strategy involves the in situ generation of benzoyl isothiocyanate, followed by its reaction with 1-formylpiperazine to form a stable intermediate, a method previously documented for similar structures.[6] The subsequent selective hydrolysis of the benzoyl group affords the final product in good purity.

Reaction Scheme

The overall synthesis is a two-step process:

Step 1: Formation of the N-Acyl-Thiourea Intermediate

1-Formylpiperazine reacts with in situ generated benzoyl isothiocyanate to yield N-(4-formylpiperazine-1-carbonothioyl)benzamide.

Step 2: Selective Hydrolysis

Basic hydrolysis of the intermediate selectively cleaves the benzoyl group to yield the final product, **4-Formylpiperazine-1-carbothioamide**.

Materials and Reagents

Proper reagent quality is critical for the success of this synthesis. Ensure all reagents are of appropriate grade and solvents are anhydrous where specified.

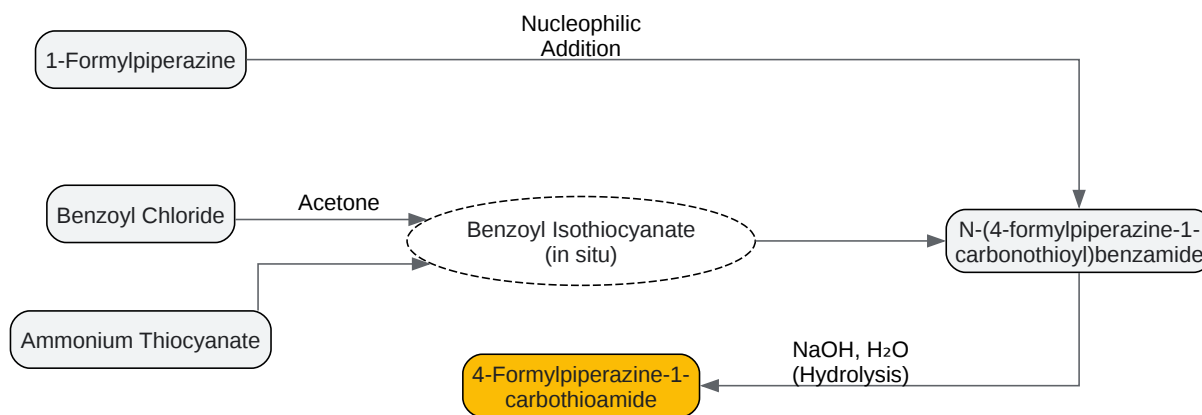
Chemical Name	Molecular Formula	MW (g/mol)	CAS No.	Recommended Grade
1-Formylpiperazine	C ₅ H ₁₀ N ₂ O	114.15	7755-92-2	≥98%
Benzoyl Chloride	C ₇ H ₅ ClO	140.57	98-88-4	≥99%
Ammonium Thiocyanate	CH ₄ N ₂ S	76.12	1762-95-4	≥98%
Acetone	C ₃ H ₆ O	58.08	67-64-1	Anhydrous, ≥99.5%
Sodium Hydroxide	NaOH	40.00	1310-73-2	ACS Reagent, ≥97%
Hydrochloric Acid	HCl	36.46	7647-01-0	2M Aqueous Solution
Deionized Water	H ₂ O	18.02	7732-18-5	N/A
Anhydrous Sodium Sulfate	Na ₂ SO ₄	142.04	7757-82-6	ACS Reagent
Ethanol	C ₂ H ₆ O	46.07	64-17-5	Reagent Grade

Detailed Experimental Protocol

4.1. Safety Precautions

- Benzoyl Chloride: Is a lachrymator and corrosive. Handle only in a certified chemical fume hood.
- Thiocyanates: Can release toxic hydrogen cyanide (HCN) gas if exposed to strong acids. Ensure reaction workup pH is controlled.
- Solvents: Acetone and ethanol are flammable. Keep away from ignition sources.
- Personal Protective Equipment (PPE): A lab coat, safety glasses/goggles, and appropriate chemical-resistant gloves are mandatory at all times.

4.2. Step-by-Step Synthesis Workflow



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